Application Note: High-Resolution Mass Spectrometry for the Identification of Glibenclamide Metabolites

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Compound of Interest

Compound Name:	*3-cis-Hydroxyglibenclamide*
Cat. No.:	*B13724726*

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Introduction

Glibenclamide (also known as glyburide) is a second-generation sulfonylurea drug widely prescribed for the treatment of type 2 diabetes mellitus.[1][2] Its therapeutic action is primarily mediated by stimulating insulin release from pancreatic β-cells.[2] The biotransformation of glibenclamide in the body leads to the formation of several metabolites, some of which may possess pharmacological activity and contribute to the drug's overall therapeutic and toxicological profile.[3] Therefore, the comprehensive identification and characterization of these metabolites are crucial for a complete understanding of the drug's disposition and to ensure its safe and effective use. High-resolution mass spectrometry (HRMS), particularly when coupled with liquid chromatography (LC), has emerged as a powerful analytical tool for metabolomic studies due to its high sensitivity, selectivity, and mass accuracy, enabling the precise identification of metabolites in complex biological matrices.[4][5] This application note provides a detailed protocol for the identification of glibenclamide metabolites using LC-HRMS.

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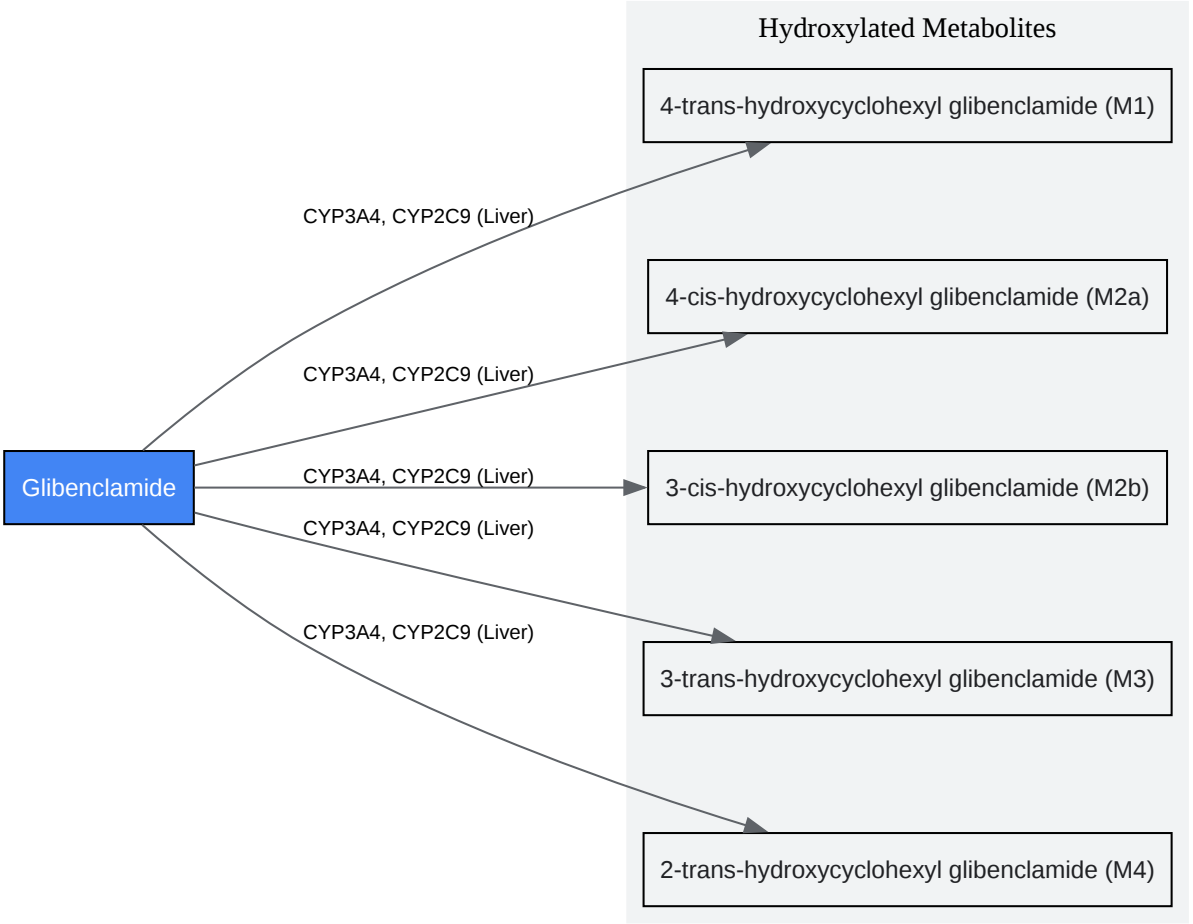
Metabolic Pathway of Glibenclamide

Glibenclamide is extensively metabolized in the liver, primarily by cytochrome P450 (CYP) enzymes, with CYP3A4 and CYP2C9 playing the most significant roles.[6][7] The primary metabolic pathway involves the hydroxylation of the cyclohexyl ring, leading to the formation of several hydroxylated metabolites.[1][6] The major active metabolites are 4-trans-hydroxycyclohexyl glibenclamide (M1) and 3-cis-hydroxycyclohexyl glibenclamide (M2b).[6] Other identified metabolites include 4-cis-hydroxycyclohexyl glibenclamide (M2a), 3-trans-hydroxycyclohexyl glibenclamide (M3), and 2-trans-hydroxycyclohexyl glibenclamide (M4).[1][6]



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Caption: Metabolic pathway of glibenclamide hydroxylation.

Experimental Protocol: Identification of Glibenclamide Metabolites in Human Plasma

This protocol outlines a general procedure for the extraction and analysis of glibenclamide and its metabolites from human plasma using liquid chromatography coupled with high-resolution mass spectrometry (LC-HRMS).

1. Sample Preparation (Protein Precipitation)[8]

- To 400 µL of human plasma in a microcentrifuge tube, add 1.2 mL of acetonitrile containing 0.1% (v/v) formic acid.
- Vortex the mixture for 3 minutes to precipitate proteins.
- Centrifuge the sample at 12,000 x g for 15 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 120 µL of a 50:50 (v/v) solution of 5 mM ammonium acetate buffer (pH 5.0) and methanol.
- Filter the reconstituted sample through a 0.22 µm syringe filter before injection into the LC-HRMS system.

2. Liquid Chromatography Conditions

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Parameter	Value
Column	Agilent Eclipse XDB-C18 (150 mm × 4.6 mm, 5 µm)[8]
Mobile Phase A	5 mM Ammonium Acetate in Water (pH 5.0)
Mobile Phase B	Methanol
Gradient	Isocratic at 50% B[8]
Flow Rate	0.8 mL/min[8]
Column Temperature	40°C[8]
Injection Volume	10 µL

3. High-Resolution Mass Spectrometry Conditions

Parameter	Value
Instrument	Q Exactive HRMS (or equivalent)[4]
Ionization Mode	Positive Electrospray Ionization (ESI+)[8]
Scan Range	m/z 100-1000
Resolution	70,000 (at m/z 200)[4]
Sheath Gas Flow Rate	50 (arbitrary units)[9]
Auxiliary Gas Flow Rate	10 (arbitrary units)[9]
Spray Voltage	3.5 kV[9]
Capillary Temperature	325°C[9]
Data Acquisition Mode	Full scan followed by data-dependent MS/MS (dd-MS2)

4. Data Analysis

- Process the acquired raw data using appropriate software (e.g., Xcalibur, MassHunter).

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- Perform peak picking and integration.
- Identify potential metabolites by comparing the accurate mass measurements with the theoretical masses of expected glibenclamide metabolites. A mass tolerance of ±5 ppm is typically used.
- Confirm the identity of the metabolites by analyzing their fragmentation patterns obtained from the dd-MS2 spectra and comparing them with reference standards or in-silico fragmentation tools.

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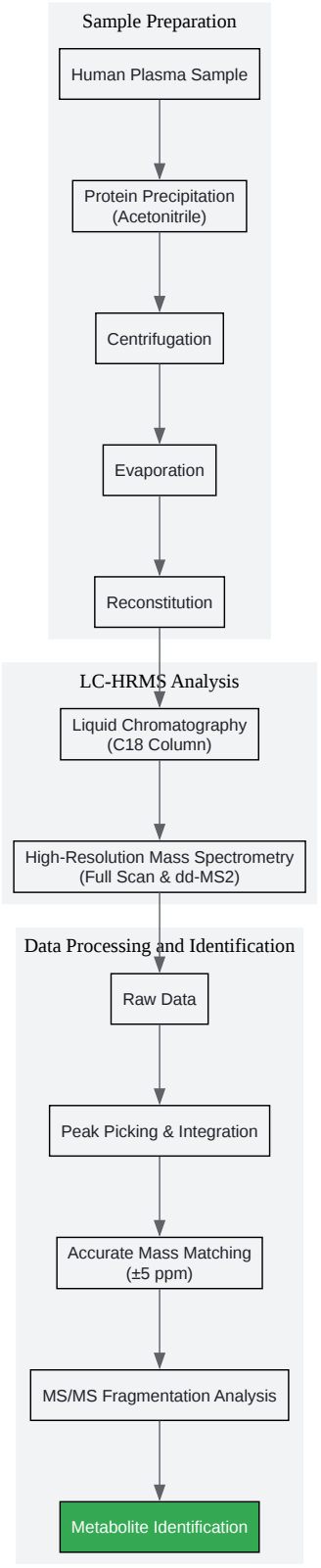

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